

# Ethyl 2-aminothiazole-5-carboxylate basic properties

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## Compound of Interest

Compound Name: Ethyl 2-aminothiazole-5-carboxylate

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An In-depth Technical Guide to **Ethyl 2-aminothiazole-5-carboxylate**

## Abstract

**Ethyl 2-aminothiazole-5-carboxylate** is a heterocyclic compound featuring a core thiazole ring substituted with an amino group and an ethyl carboxylate group. It serves as a crucial building block and intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.[1][2][3] Its derivatives have shown a wide range of biological activities, including potential as antimicrobial, anti-inflammatory, antidiabetic, and anticancer agents.[1][4][5][6] This document provides a comprehensive overview of its fundamental chemical and physical properties, synthesis protocols, reactivity, and key applications, intended for researchers and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

**Ethyl 2-aminothiazole-5-carboxylate** is typically a white to pale brown solid.[2][4][7] It is generally soluble in polar organic solvents and slightly soluble or insoluble in water.[1][4] The core properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	ethyl 2-amino-1,3-thiazole-5-carboxylate	[1]
Synonyms	2-Amino-5-(ethoxycarbonyl)thiazole, Ethyl 2-amino-5-thiazolecarboxylate	[1][2]
CAS Number	32955-21-8	[1][2][8]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> S	[1][2][8]
Molecular Weight	172.21 g/mol	[1][2][8][9]
Appearance	White to yellow or light brown crystal/powder	[2][4][7]
Melting Point	152-163 °C (may vary with purity)	[2][8][9]
Boiling Point	~308.0 °C (Predicted)	[4][7][9]
Density	~1.34-1.4 g/cm <sup>3</sup> (Predicted)	[4][9]
Purity	≥97-98% (by HPLC)	[2][8]
Storage	0-8 °C	[2][4][8]
SMILES	<chem>CCOC(=O)C1=CN=C(S1)N</chem>	[1][8]
InChI Key	VNZXERIGKZNEKB-UHFFFAOYSA-N	[1][8]

## Spectroscopic Data

Characterization of **Ethyl 2-aminothiazole-5-carboxylate** is typically performed using standard spectroscopic methods like NMR, IR, and Mass Spectrometry.[1][5]

Technique	Data	Source(s)
UV-Vis (in EtOH)	$\lambda_{\text{max}}$ : 299 nm	[4][7]
$^1\text{H}$ NMR, $^{13}\text{C}$ NMR	Spectra are used for structural confirmation.	[5][10]
Mass Spectrometry	Used to confirm molecular weight and fragmentation patterns.	[5]
Infrared (IR)	Spectra are recorded to identify functional groups.	[5]

## Synthesis and Reactivity

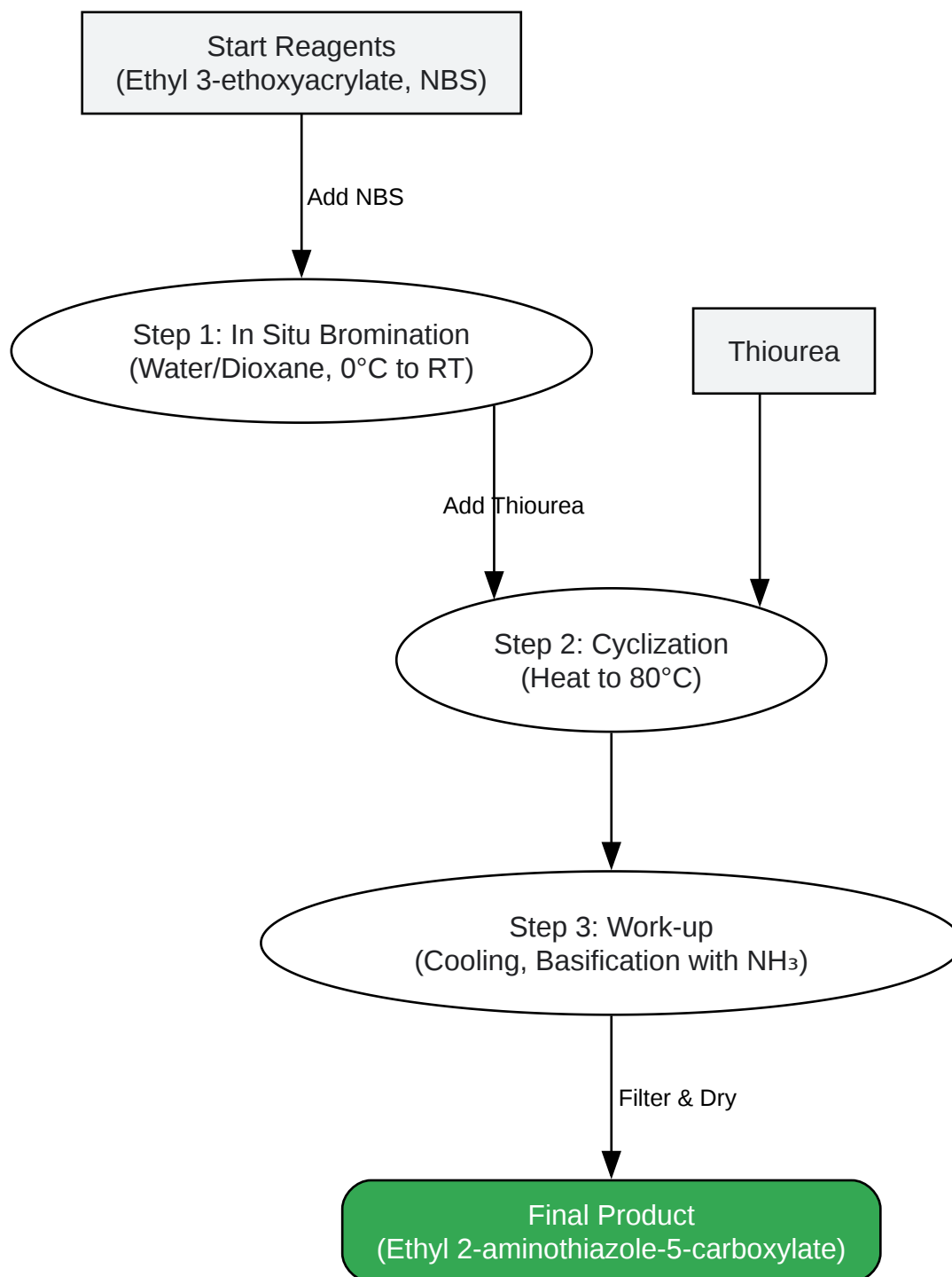
### Synthesis Protocols

The synthesis of **Ethyl 2-aminothiazole-5-carboxylate** often follows variations of the Hantzsch thiazole synthesis. A common and efficient one-pot method involves the reaction of an alpha-halo carbonyl compound (or a precursor) with thiourea.

Representative Experimental Protocol (One-Pot Method): This protocol is a composite of similar methods described in the literature.[5][11]

- Halogenation: A solution of ethyl 3-ethoxyacrylate (1.0 eq) is prepared in a mixed solvent system, such as water/dioxane or water/THF.[5][11] The mixture is cooled to a low temperature (e.g., -10 °C to 0 °C).
- N-bromosuccinimide (NBS) (1.1-1.2 eq) is added slowly to the solution to form the alpha-bromo intermediate in situ. The reaction is stirred at room temperature for 1-2 hours.[5][11]
- Cyclization: Thiourea (1.0 eq) is added to the reaction mixture. The entire mixture is then heated to 80 °C and maintained for 1-2 hours to facilitate the cyclization and formation of the thiazole ring.[5][11]
- Work-up and Isolation: The solution is cooled to room temperature. A base, such as aqueous ammonia, is added to adjust the pH, causing the product to precipitate.[5][11]

- The resulting solid is collected by filtration, washed thoroughly with water, and dried under a vacuum to yield the final product, **Ethyl 2-aminothiazole-5-carboxylate**.<sup>[5]</sup><sup>[11]</sup>



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Caption: General workflow for the one-pot synthesis of **Ethyl 2-aminothiazole-5-carboxylate**.

## Chemical Reactivity

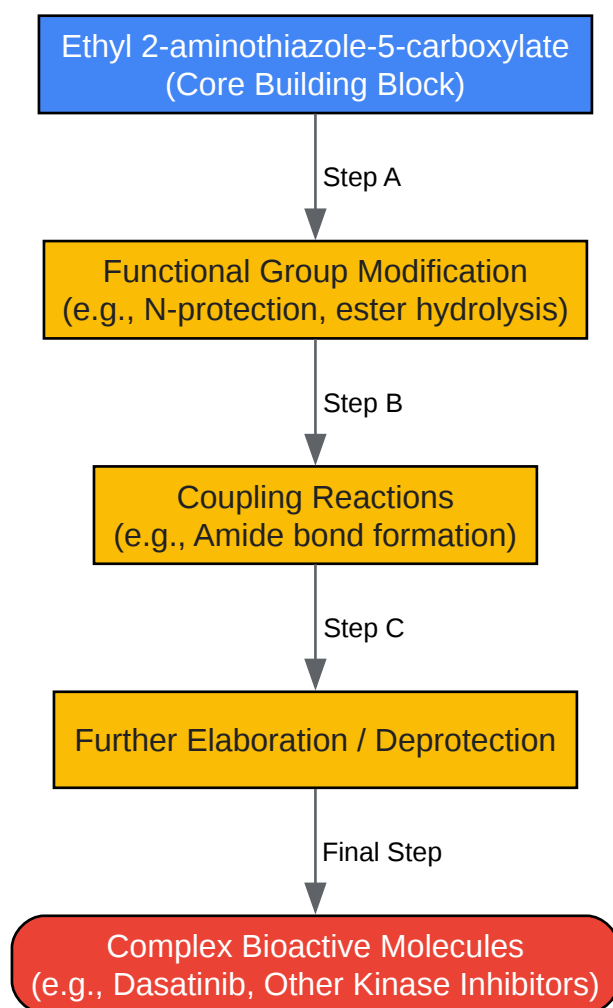
The molecule's reactivity is dictated by its three primary functional groups: the amino group, the ethyl ester, and the thiazole ring itself.

- **Nucleophilic Amino Group:** The 2-amino group is nucleophilic and can readily participate in reactions with various electrophiles, such as acylation, alkylation, and condensation with aldehydes or ketones to form Schiff bases or other derivatives.<sup>[1]</sup> This reactivity is fundamental to its use as a scaffold in drug synthesis.
- **Ester Group:** The ethyl ester can be hydrolyzed under acidic or basic conditions to the corresponding carboxylic acid. This acid can then be activated and coupled with amines to form amides, a key step in the synthesis of drugs like Dasatinib.<sup>[10]</sup>
- **Condensation Reactions:** The compound can undergo condensation reactions, for instance, with aldehydes or ketones, leading to more complex heterocyclic systems.<sup>[1]</sup>

## Applications in Research and Drug Development

**Ethyl 2-aminothiazole-5-carboxylate** is not typically an active pharmaceutical ingredient (API) itself but is a highly valued intermediate.<sup>[1][2]</sup>

- **Anticancer Drug Development:** It is a key building block for the synthesis of kinase inhibitors.<sup>[5]</sup> A prominent example is its use in the synthesis of Dasatinib, a potent inhibitor used to treat chronic myeloid leukemia.<sup>[10]</sup> Its derivatives have shown significant anti-proliferative effects against various cancer cell lines.<sup>[1][6]</sup>
- **Antimicrobial Agents:** The 2-aminothiazole scaffold is present in numerous compounds with demonstrated efficacy against various bacterial strains.<sup>[1][5]</sup>
- **Other Pharmaceutical Research:** Derivatives are explored as dual-action antidiabetic agents (glycogen phosphorylase inhibitors), anti-inflammatory agents, and treatments for hypertension and allergies.<sup>[4][5]</sup>
- **Agrochemicals:** It serves as an intermediate in the formulation of fungicides and herbicides, contributing to the development of crop protection products with improved selectivity.<sup>[2]</sup>



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Caption: Role as an intermediate in the synthesis of complex pharmaceutical agents.

## Safety and Handling

While a comprehensive toxicological profile is not widely published, standard laboratory precautions should be taken when handling **Ethyl 2-aminothiazole-5-carboxylate**.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8][12]
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.

- Storage: Store in a cool, dry place, typically between 2-8°C, in a tightly sealed container.[2][8]
- Hazards: May cause skin and serious eye irritation. May be harmful if swallowed.[12][13]

## Conclusion

**Ethyl 2-aminothiazole-5-carboxylate** is a versatile and valuable heterocyclic compound. Its well-defined physical and chemical properties, combined with its accessible synthesis and specific reactivity, make it an indispensable starting material for the development of a wide array of biologically active molecules. Its established role in the synthesis of important anticancer drugs underscores its significance to the fields of medicinal chemistry and drug discovery.

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